

Lathyrol (Standard) stability and storage conditions

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Compound of Interest

Compound Name: Lathyrol (Standard)

Cat. No.: B1587927

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Lathyrol (Standard) Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of Lathyrol.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid Lathyrol?

A1: For optimal long-term stability, solid Lathyrol should be stored in a tightly sealed container at -20°C for up to three years or at 4°C for up to two years. It is also recommended to protect it from light.

Q2: How should I store Lathyrol once it is dissolved in a solvent?

A2: Lathyrol solutions should be aliquoted to avoid repeated freeze-thaw cycles. For solutions in DMSO, storage at -80°C is recommended for up to two years, and at -20°C for up to one year.^{[1][2]}

Q3: Is Lathyrol sensitive to light?

A3: While specific photostability data for Lathyrol is not readily available, it is a general best practice for complex organic molecules to be protected from light to prevent potential photodegradation. Therefore, it is recommended to store Lathyrol in an amber vial or a light-blocking container.

Q4: Can I ship Lathyrol at room temperature?

A4: Yes, some suppliers indicate that Lathyrol is stable for short-term shipping at room temperature without affecting its biological activity.^[3] However, upon receipt, it should be stored under the recommended long-term storage conditions.

Q5: What solvents are suitable for dissolving Lathyrol?

A5: Lathyrol is soluble in DMSO at concentrations of ≥ 100 mg/mL.^[1] It is also soluble in other organic solvents such as ethanol. For aqueous solutions, the solubility is very low.

Q6: How many freeze-thaw cycles can a Lathyrol solution undergo?

A6: There is no specific data on the number of freeze-thaw cycles Lathyrol can tolerate without degradation. To ensure the integrity of the compound, it is strongly recommended to aliquot the stock solution into single-use volumes to minimize the number of freeze-thaw cycles.

Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
Inconsistent experimental results	Degradation of Lathyrol due to improper storage.	Review storage conditions. Ensure the compound (solid and solution) is stored at the correct temperature and protected from light. Use a fresh aliquot for your experiment. Consider performing a stability test on your current stock.
Repeated freeze-thaw cycles of the stock solution.	Always aliquot stock solutions into single-use volumes to avoid multiple freeze-thaw cycles.	
Precipitate observed in the solution upon thawing	Poor solubility or supersaturation at lower temperatures.	Gently warm the solution and vortex or sonicate to redissolve the precipitate. Ensure the solvent is of high purity and dry, as moisture can affect solubility.
Loss of biological activity	Chemical degradation of Lathyrol.	This could be due to exposure to light, air (oxidation), or incompatible substances. Prepare fresh solutions from solid stock and handle them under an inert atmosphere if possible.

Stability and Storage Data Summary

Form	Storage Temperature	Duration	Reference
Solid (Powder)	-20°C	Up to 3 years	[1] [2] [4]
Solid (Powder)	4°C	Up to 2 years	[1]
In DMSO	-80°C	Up to 2 years	[1]
In DMSO	-20°C	Up to 1 year	[1] [2]

Experimental Protocols

Protocol for Preparing Lathyrol Stock Solution

- Materials:
 - Lathyrol (solid)
 - Anhydrous DMSO (or other suitable solvent)
 - Sterile microcentrifuge tubes or vials
 - Calibrated balance
 - Vortex mixer and/or sonicator
- Procedure:
 - Equilibrate the Lathyrol vial to room temperature before opening to prevent moisture condensation.
 - Weigh the desired amount of Lathyrol powder using a calibrated balance in a chemical fume hood.
 - Add the appropriate volume of anhydrous DMSO to achieve the desired concentration.
 - Vortex the solution until the Lathyrol is completely dissolved. If necessary, sonicate for a short period.

5. Aliquot the stock solution into single-use, light-protected tubes.
6. Store the aliquots at the recommended temperature (-80°C or -20°C).

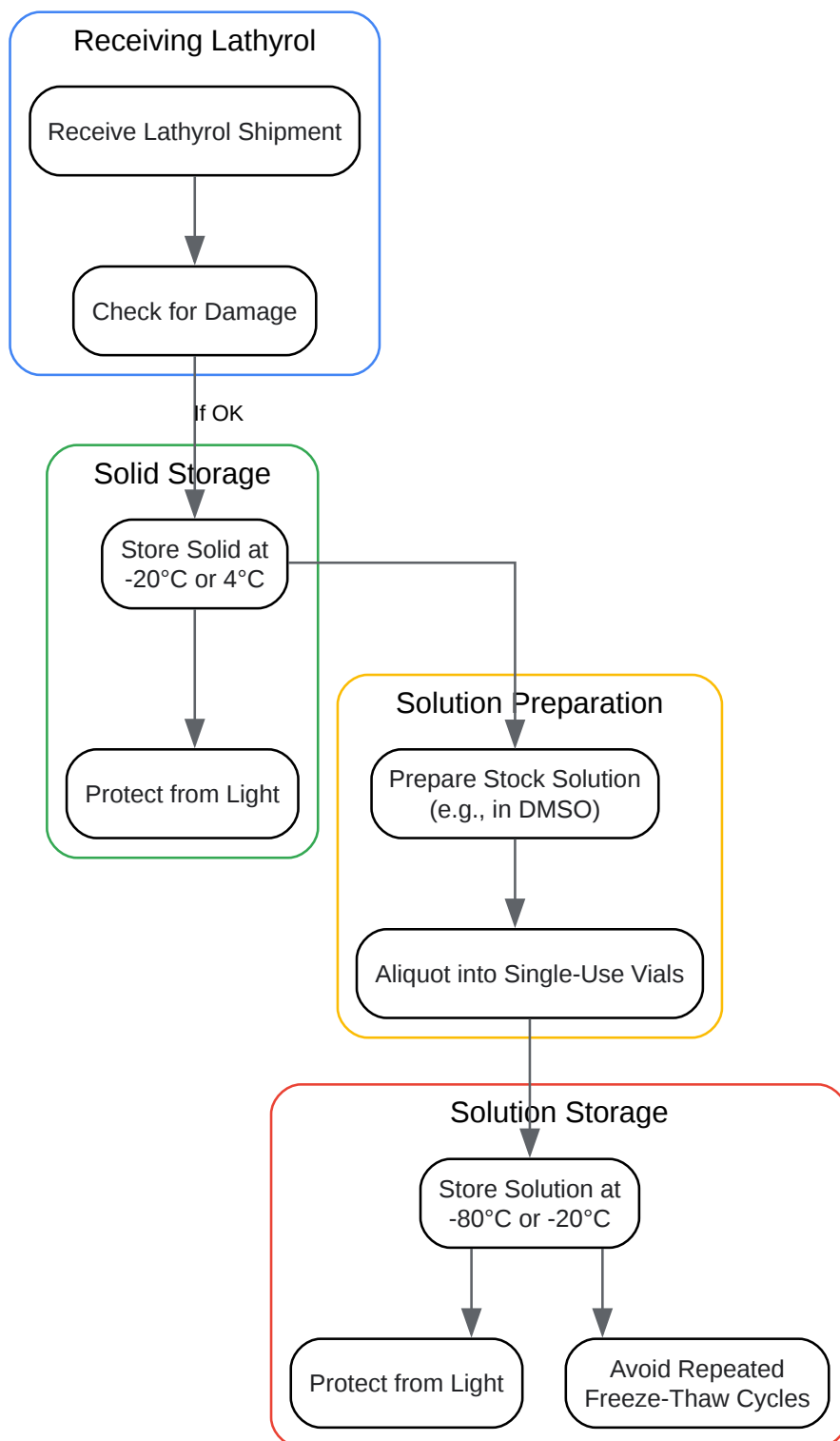
General Protocol for Assessing Lathyrol Stability

This protocol provides a general framework for assessing the stability of Lathyrol under specific conditions.

- Objective: To determine the stability of a Lathyrol solution over time under defined storage conditions (e.g., temperature, light exposure).
- Methodology:
 1. Prepare a fresh stock solution of Lathyrol at a known concentration.
 2. Divide the solution into multiple aliquots in identical vials.
 3. Store the aliquots under the desired test conditions (e.g., 4°C, room temperature, exposed to light, protected from light).
 4. At specified time points (e.g., 0, 24, 48, 72 hours, 1 week, 1 month), remove an aliquot from each condition.
 5. Analyze the concentration and purity of Lathyrol in each aliquot using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).
 6. Compare the results to the initial (time 0) sample to determine the percentage of degradation.

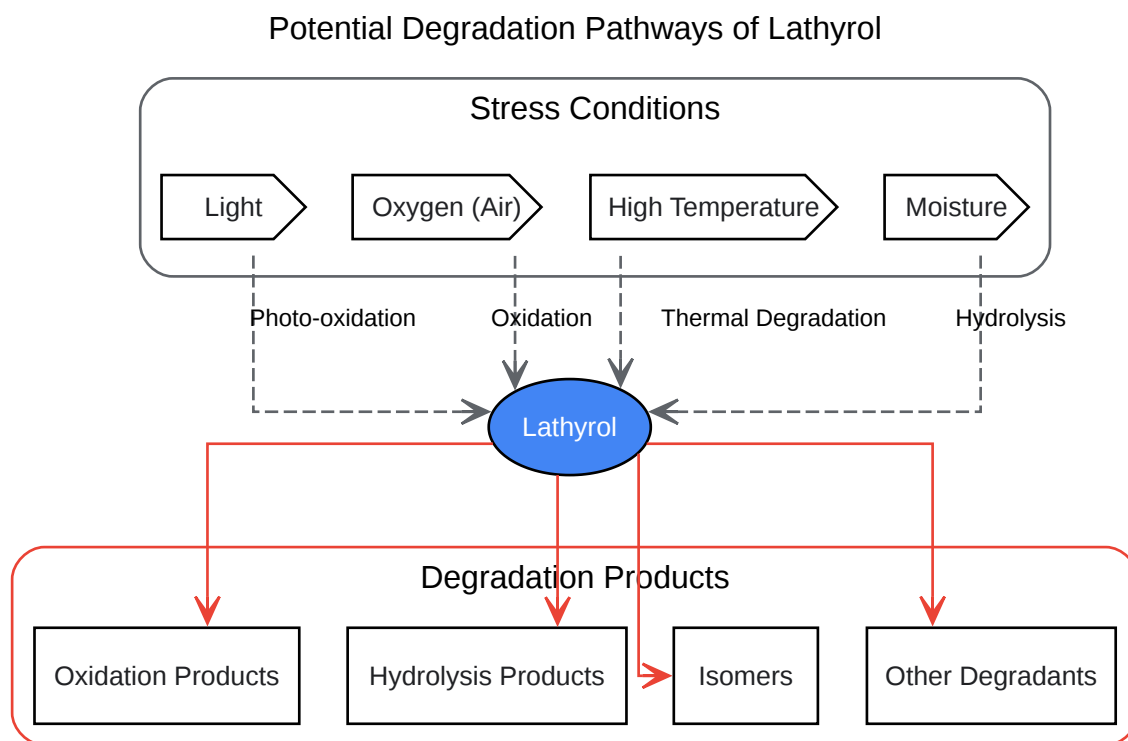
Visualizations

Lathyrol Handling and Storage Workflow



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Caption: Workflow for proper handling and storage of Lathyrol.



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Caption: Potential degradation pathways for Lathyrol under various stress conditions.

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